

# Dimethyldiphenylsilane: A Technical Guide to Hazards and Safety Precautions

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## Compound of Interest

Compound Name: Dimethyldiphenylsilane

Cat. No.: B1345635

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This technical guide provides a detailed overview of the known hazards and recommended safety precautions for the handling of **Dimethyldiphenylsilane** (CAS No. 778-24-5). Due to a lack of comprehensive, harmonized safety data, this document adopts a precautionary approach, referencing the most conservative available classifications to ensure user safety.

## Chemical Identification and Physical Properties

**Dimethyldiphenylsilane** is an organosilicon compound with the chemical formula  $(C_6H_5)_2Si(CH_3)_2$ . It is essential to distinguish it from similarly named compounds, such as Dimethylphenylsilane, as their safety profiles may differ significantly.

Table 1: Physical and Chemical Properties of **Dimethyldiphenylsilane**

Property	Value	Reference
CAS Number	778-24-5	[1]
Molecular Formula	C <sub>14</sub> H <sub>16</sub> Si	[1][2]
Molecular Weight	212.36 g/mol	[1][2]
Appearance	Colorless to almost colorless clear liquid	N/A
Boiling Point	276 °C @ 740 mmHg	[1]
Density	0.985 g/mL at 25 °C	[1]
Flash Point	105.00 °C (221.0 °F) - Closed Cup	[1]
Refractive Index	n <sub>20</sub> /D 1.5640	[1]

## Hazard Identification and Classification

The hazard classification for **Dimethyldiphenylsilane** is not harmonized across all suppliers and regulatory bodies. However, based on available data from some suppliers, the following GHS classification should be conservatively adopted.

- Signal Word: Warning

Table 2: GHS Hazard and Precautionary Statements

Code	Statement
Hazard Statements	
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
Precautionary Statements	
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.

P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information

Specific toxicological data for **Dimethyldiphenylsilane**, such as LD50 or LC50 values, are not readily available. The toxicological properties have not been fully investigated.[3] Based on the potential hazards identified (H315, H319, H335), the primary concerns are irritation to the skin, eyes, and respiratory system.

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[3]
- Skin Contact: May cause skin irritation, leading to redness and dermatitis.[3]
- Eye Contact: May cause serious eye irritation.[3]
- Ingestion: May cause gastrointestinal irritation.[3]

## Safety Precautions and Protocols

### Handling and Storage

- Handling: Use with adequate ventilation and in areas equipped with an eyewash station and safety shower.[3] Avoid contact with eyes, skin, and clothing.[3] Wash thoroughly after handling.[3] Keep away from heat, sparks, and open flames.[3] Ground and bond containers when transferring material to prevent static discharge.[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[3]

### Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted for any specific use. The following PPE is recommended as a minimum:

- Eye/Face Protection: Wear chemical splash goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[3]
- Respiratory Protection: If ventilation is inadequate or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

## Fire and Explosion Hazards

**Dimethyldiphenylsilane** is a combustible liquid.[1]

Table 3: Firefighting Data

Parameter	Information
Flash Point	105.00 °C (221.0 °F) - Closed Cup[1]
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
Specific Hazards	Irritating fumes and organic acid vapors may develop when the material is exposed to open flame.[6] Containers may explode when heated. [3]
Firefighting Procedures	As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[3]

## Emergency Procedures

### First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[3]
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[3]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[3]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[3]

## Accidental Release Measures

- Spill/Leak Procedures: Absorb the spill with inert material (e.g., vermiculite, sand, or earth), then place it in a suitable container for disposal.[3] Clean up spills immediately, observing precautions in the Protective Equipment section. Provide ventilation.[3]

## Experimental Protocols

### Protocol: In Vitro Skin Irritation Test (OECD TG 439)

This protocol outlines a representative method for assessing the skin irritation potential of a chemical like **Dimethyldiphenylsilane**, based on the OECD Test Guideline 439.

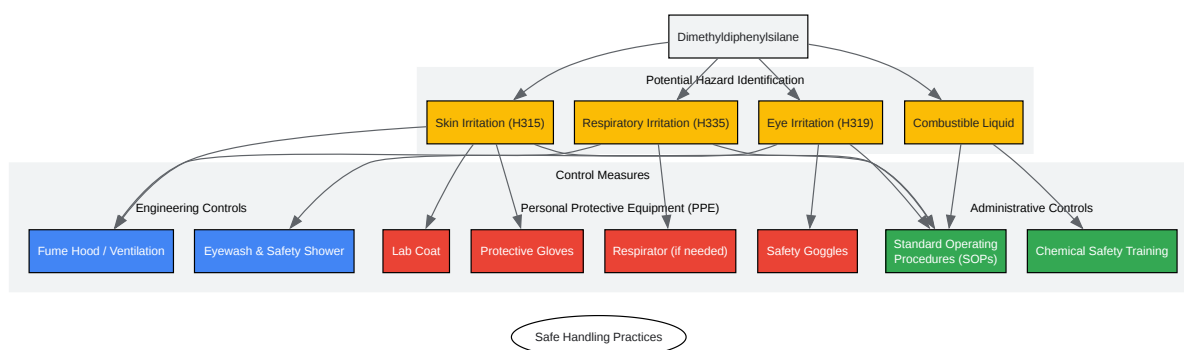


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Caption: Workflow for In Vitro Skin Irritation Assessment.

## Safety Logic and Relationships

The following diagram illustrates the logical flow from hazard identification to the implementation of appropriate safety controls when handling **Dimethyldiphenylsilane**.



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Caption: Hazard Control Flowchart for **Dimethyldiphenylsilane**.

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